

Personal protective equipment for handling 3-(N-Methylaminocarbonyl)phenylboronic acid

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Compound of Interest

Compound Name: 3-(*N*-Methylaminocarbonyl)phenylboronic acid

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Essential Safety and Handling Guide for 3-(N-Methylaminocarbonyl)phenylboronic Acid

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for **3-(N-Methylaminocarbonyl)phenylboronic acid**, including operational procedures and disposal plans to foster a secure laboratory environment.

Hazard Identification and Classification

3-(N-Methylaminocarbonyl)phenylboronic acid is classified as a substance that can cause significant irritation to the skin, eyes, and respiratory system. It is also harmful if swallowed.[\[1\]](#)

Hazard Classification	Category	Hazard Statement
Acute Oral Toxicity	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Data sourced from Safety Data Sheets for **3-(N-Methylaminocarbonyl)phenylboronic acid** and related compounds.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to prevent exposure when working with **3-(N-Methylaminocarbonyl)phenylboronic acid**.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[3][4]	Protects eyes from dust particles and potential splashes.[4]
Hand Protection	Chemically resistant gloves (e.g., nitrile).[3][4][5]	Prevents skin contact. Gloves should be inspected before use and changed immediately if contaminated.[4]
Body Protection	A fully buttoned lab coat, long pants, and closed-toe shoes. [3][4]	Protects skin from accidental spills and contact.[4]
Respiratory Protection	A NIOSH/MSHA approved respirator (e.g., N95 dust mask) is required when handling the solid compound to prevent the inhalation of dust particles.[4][5]	Minimizes the risk of respiratory tract irritation.[4]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of this compound.

1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible before beginning work.[4][5]
- All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4][5]
- The work area should be clean and free of clutter.

2. Donning PPE:

- Put on all required personal protective equipment as outlined in the table above before handling the chemical.

3. Handling the Compound:

- Keep the container of **3-(N-Methylaminocarbonyl)phenylboronic acid** tightly closed when not in use.[4][5]
- Avoid generating dust when transferring the solid. Use appropriate tools, such as a spatula, for transfers.[4]
- Handle in accordance with good industrial hygiene and safety practice.[1][2]

4. Post-Handling:

- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[4][5]
- Clean the work area to remove any residual chemical.
- Contaminated PPE should be considered hazardous waste and disposed of accordingly.[4][5]

Emergency First Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[1]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[1][6]
- If Inhaled: Remove the person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1][2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][6]

Disposal Plan

All waste generated from the use of **3-(N-Methylaminocarbonyl)phenylboronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.

1. Waste Collection:

- Collect all chemical waste in a designated, labeled, and sealed container for hazardous waste.[5]
- Contaminated materials such as filter paper or gloves should also be placed in a sealed and labeled container for hazardous waste disposal.[3]

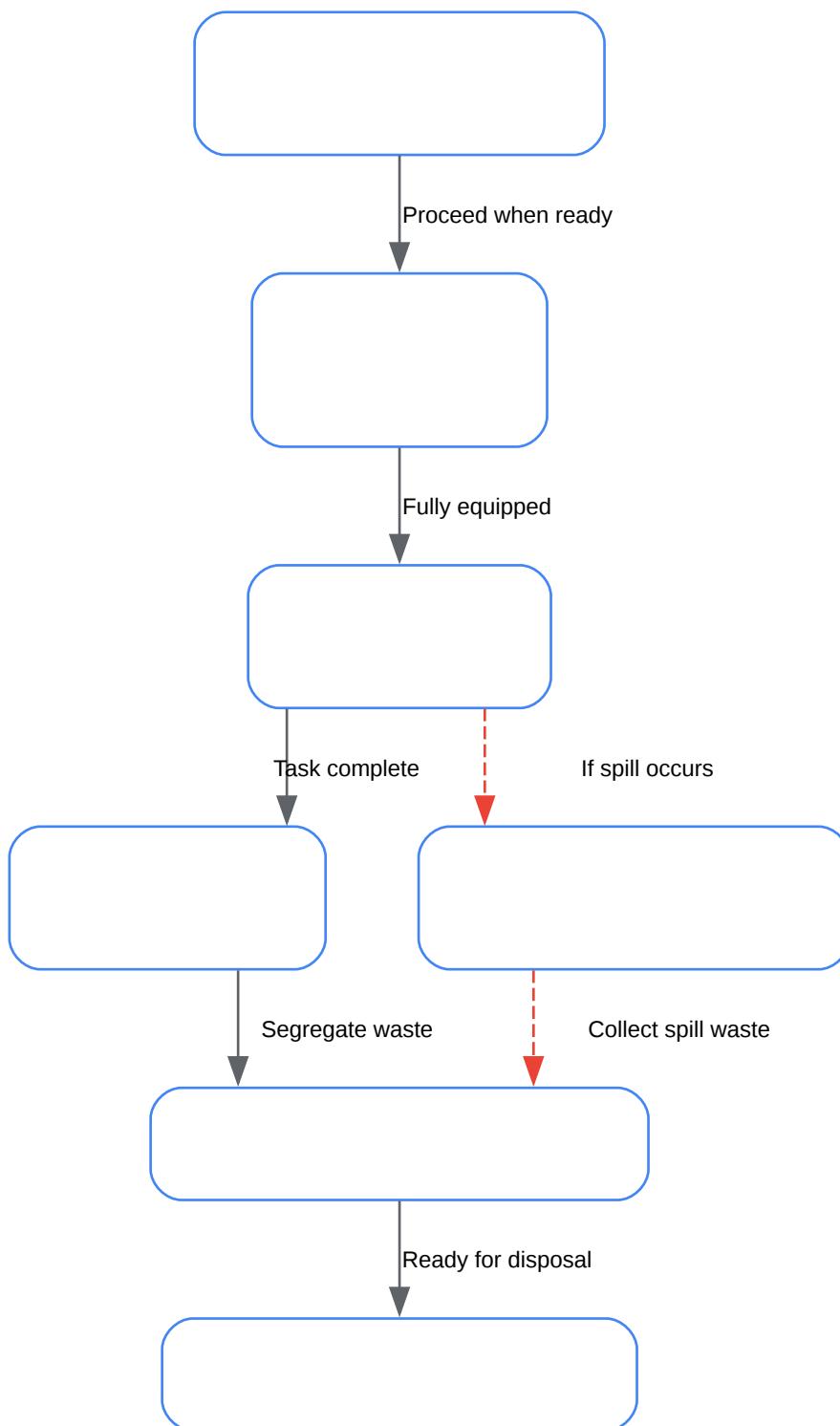
2. Disposal Method:

- Dispose of all chemical waste in accordance with federal, state, and local regulations.[5] Do not pour waste down the drain unless explicitly permitted by your institution and local authorities for neutralized, small quantities.[7][8]
- For larger quantities, arrange for disposal through a certified hazardous waste facility.[7]

3. Spill Cleanup:

- In the event of a small spill, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Avoid raising dust.[5]
- Sweep or vacuum up the material and place it into a suitable, closed container for disposal. [1][9]
- Ensure the area is well-ventilated.[5]

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **3-(N-Methylaminocarbonyl)phenylboronic acid**.

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